

## Essential Safety and Logistical Information for Handling Brequinar

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of potent compounds like **Brequinar** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risk and ensure a safe laboratory environment. **Brequinar** is a potent inhibitor of dihydroorotate dehydrogenase (DHODH) and is considered a hazardous substance.[1][2][3] It is harmful if swallowed, comes into contact with skin, or is inhaled, and can cause serious skin and eye irritation.[1]

## **Personal Protective Equipment (PPE)**

Consistent and correct use of PPE is the primary defense against exposure to **Brequinar**. The following table summarizes the required PPE for various laboratory activities involving this compound. As there are no established occupational exposure limits for **Brequinar**, an approach of "as low as reasonably achievable" (ALARA) exposure should be adopted.[1][4]



Activity	Required Personal Protective Equipment
Compound Weighing and Preparation	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields, N95 or higher Respirator
In-Vitro / In-Vivo Dosing	Double Nitrile Gloves, Disposable Gown, Safety Goggles or Face Shield
Waste Disposal	Double Nitrile Gloves, Disposable Gown
Spill Cleanup	Double Nitrile Gloves, Disposable Gown, Safety Goggles, N95 or higher Respirator, Shoe Covers

# Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized workflow is critical to minimize the risk of exposure and contamination.

#### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or breaches. If compromised, treat it as a spill and follow the spill cleanup protocol.
- Store **Brequinar** in a dedicated, clearly labeled, and secure location, away from incompatible materials. The storage area should be in a designated potent compound handling area.

#### 2. Weighing and Solution Preparation:

- All weighing and preparation of **Brequinar** powder must be conducted in a certified chemical fume hood, a powder containment hood, or a ventilated balance enclosure to prevent inhalation of airborne particles.[5][6]
- Wear all PPE as specified in the table above.



- Use dedicated, disposable utensils (e.g., spatulas, weigh boats) for handling the compound.
- Clean all non-disposable utensils and the work surface with an appropriate solvent (e.g., 70% ethanol) followed by a deactivating agent, if available, after use.
- 3. Dosing Procedures:
- When performing in-vitro or in-vivo dosing, wear the appropriate PPE to prevent skin and eye contact.
- If there is a risk of aerosol generation, conduct the procedure within a biological safety cabinet or a chemical fume hood.

### **Disposal Plan**

All waste generated from handling **Brequinar** must be treated as hazardous chemical waste.

- 1. Solid Waste:
- Collect all solid waste, including used gloves, gowns, weigh boats, and other disposable labware, in a clearly labeled, sealed hazardous waste bag.
- 2. Liquid Waste:
- Collect all liquid waste containing Brequinar in a sealed, leak-proof, and clearly labeled hazardous waste container.
- 3. Sharps:
- Dispose of any contaminated sharps (needles, scalpels, etc.) in a designated, punctureresistant sharps container for hazardous waste.
- 4. Final Disposal:
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.



 Never dispose of Brequinar waste in the regular trash or down the drain. Incineration is the preferred method for the disposal of cytotoxic drug waste.[7]

## **Spill Cleanup Protocol**

In the event of a spill, immediate and proper cleanup is crucial.

- Evacuate and Secure: Evacuate the immediate area to prevent further exposure. Restrict access to the spill area.
- Don PPE: Before beginning cleanup, don all required PPE for spill cleanup as detailed in the table.
- Contain and Absorb: Cover the spill with absorbent pads, working from the outside in to prevent spreading.
- Clean: Clean the area with a suitable solvent or a deactivating agent if one is available and validated.
- Dispose: Collect all contaminated materials (absorbent pads, used PPE, etc.) in a designated hazardous waste bag.
- Decontaminate: Wipe down the cleaned area with a detergent and water solution.
- Report: Report the spill to the laboratory supervisor and the institutional safety office.

Caption: Workflow for the safe handling of **Brequinar** from receipt to disposal.

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